

handling and safety precautions for 3- Phenylazetidin-3-ol hydrochloride

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Compound of Interest

Compound Name: 3-Phenylazetidin-3-ol
hydrochloride

Cat. No.: B1343857

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Technical Support Center: 3-Phenylazetidin-3-ol Hydrochloride

This guide provides essential safety and handling information for researchers, scientists, and drug development professionals working with **3-Phenylazetidin-3-ol hydrochloride** (CAS No: 550370-15-5).

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **3-Phenylazetidin-3-ol hydrochloride**?

A1: **3-Phenylazetidin-3-ol hydrochloride** is classified as a hazardous substance. It is harmful if swallowed, causes skin irritation, and can cause serious eye damage.[\[1\]](#) It may also cause respiratory irritation.[\[1\]](#)

Q2: What personal protective equipment (PPE) should be worn when handling this compound?

A2: When handling **3-Phenylazetidin-3-ol hydrochloride**, it is essential to wear appropriate personal protective equipment. This includes protective gloves, protective clothing, and eye/face protection.[\[1\]](#) All handling should be done in a well-ventilated area or outdoors to avoid inhalation of dust or fumes.[\[1\]](#)

Q3: What are the proper storage conditions for **3-Phenylazetidin-3-ol hydrochloride**?

A3: Proper storage is crucial for maintaining the stability and integrity of the compound. For long-term storage, it is recommended to store the compound at 2-8°C. Some suppliers suggest storing the compound in solvent at -80°C for 6 months or -20°C for 1 month, sealed and away from moisture.[\[1\]](#) It should be stored locked up.[\[1\]](#)

Q4: How should I dispose of **3-Phenylazetidin-3-ol hydrochloride** waste?

A4: Dispose of contents and containers in accordance with local, regional, and national regulations.[\[1\]](#) Releases into the environment should be avoided.[\[2\]](#)

Q5: What should I do in case of accidental exposure?

A5: In case of accidental exposure, take the following immediate actions:

- If on skin: Wash with plenty of soap and water.[\[1\]](#) Remove contaminated clothing and wash it before reuse.[\[1\]](#)
- If inhaled: Move the victim to fresh air and keep them at rest in a comfortable breathing position.[\[1\]](#)
- If in eyes: Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention.
- If swallowed: Rinse mouth with water.[\[1\]](#) Do NOT induce vomiting. Call a physician or poison control center immediately.

Troubleshooting Guide

Issue 1: The compound is not dissolving as expected.

- Possible Cause: The solubility of **3-Phenylazetidin-3-ol hydrochloride** may vary depending on the solvent.
- Solution: Information on the water solubility of this specific compound is not readily available. Experiment with small quantities in different solvents commonly used in your application. Ensure you are using a fresh, anhydrous solvent if the compound is moisture-sensitive.

Issue 2: I observe an unexpected color change or degradation of the material.

- Possible Cause: The compound may be unstable under certain conditions (e.g., exposure to light, air, or incompatible materials).
- Solution: Store the compound in a tightly sealed container, protected from light and moisture, as recommended.[\[1\]](#) Review the experimental setup for any potential incompatibilities.

Issue 3: I am concerned about the potential for aerosolization of the powder during handling.

- Possible Cause: The compound is a solid, and fine powders can easily become airborne.[\[1\]](#)
- Solution: Handle the solid compound in a chemical fume hood or a glove box.[\[1\]](#) Use only in areas with appropriate exhaust ventilation.[\[1\]](#) Avoid creating dust.[\[1\]](#)

Quantitative Data

Property	Value	Reference
Molecular Formula	C9H12CINO	[3] [4]
Molecular Weight	185.65 g/mol	[3] [4]
Appearance	White to off-white solid	[5]
Melting Point	90-92°C	[1]
Boiling Point	170.7°C at 760 mmHg	[1]
Storage Temperature	2-8°C	[5]

Experimental Protocols

General Protocol for a Small-Scale Reaction

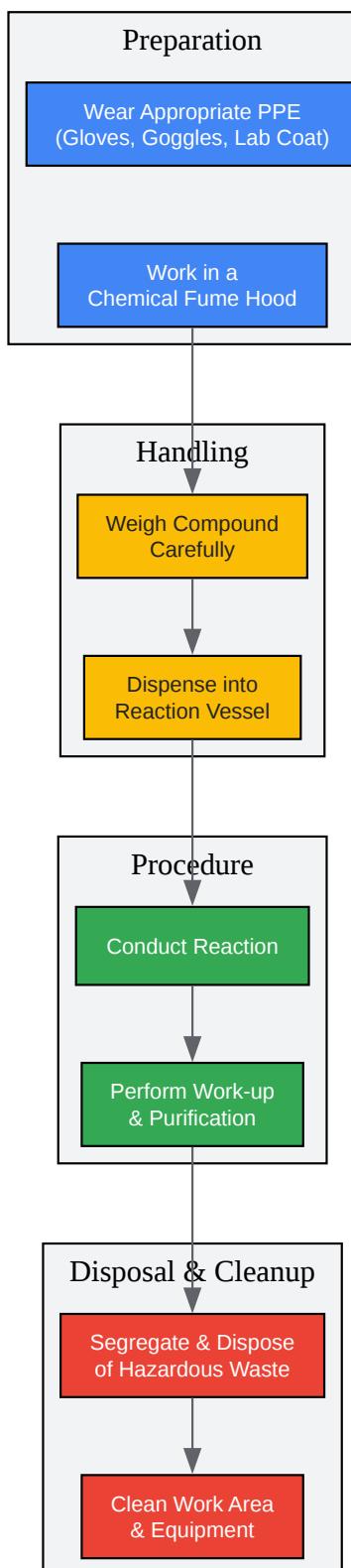
This protocol provides a general workflow for using **3-Phenylazetidin-3-ol hydrochloride** in a chemical reaction, incorporating necessary safety precautions.

- Preparation and Precaution:
 - Work within a certified chemical fume hood.

- Ensure all necessary PPE is worn: safety glasses, lab coat, and appropriate chemical-resistant gloves.
- Have an emergency eyewash and shower station readily accessible.
- Reagent Weighing and Dispensing:
 - Carefully weigh the required amount of **3-Phenylazetidin-3-ol hydrochloride** in a tared, clean, and dry reaction vessel inside the fume hood to minimize dust exposure.
 - Use a spatula for transfer and avoid generating dust.
- Reaction Setup:
 - Add the solvent to the reaction vessel containing the **3-Phenylazetidin-3-ol hydrochloride**.
 - If required, place the reaction vessel in a cooling bath (e.g., ice-water bath) before adding other reagents.
 - Slowly add other reagents to the reaction mixture as per the specific experimental procedure.
 - Monitor the reaction for any signs of exothermic activity or unexpected changes.
- Work-up and Purification:
 - Once the reaction is complete, quench the reaction mixture following the established protocol for your specific synthesis.
 - Perform extraction, washing, and drying steps as required. All solvent handling should be done in the fume hood.
 - Purify the product using appropriate techniques (e.g., chromatography, recrystallization).
- Waste Disposal:

- Segregate all waste (solid and liquid) into appropriately labeled hazardous waste containers.
- Dispose of all waste according to your institution's environmental health and safety guidelines.

Visualizations



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Caption: Safe handling workflow for **3-Phenylazetidin-3-ol hydrochloride**.

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